Physicochemical Profiling & Predictive Modeling: 6-Chloro-N-(2-methylcyclohexyl)pyridazin-3-amine

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Compound of Interest

Compound Name:	*6-chloro-N-(2-methylcyclohexyl)pyridazin-3-amine*
CAS No.:	*1036614-01-3*
Cat. No.:	*B1461828*

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Executive Summary

This technical guide provides an in-depth predictive analysis of **6-chloro-N-(2-methylcyclohexyl)pyridazin-3-amine**, a structural hybrid combining an electron-deficient pyridazine core with a lipophilic, sterically defined cycloalkyl tail.

Often utilized as a scaffold in kinase inhibitor discovery (targeting domains with hydrophobic back pockets) or as a precursor for SNAr-based library generation, this molecule presents a unique physicochemical profile. It balances the high polarity of the diazine ring with the significant lipophilicity of the substituted cyclohexane. This guide details its predicted ADME properties, ionization states, and synthetic validation protocols, serving as a roadmap for its optimization in drug discovery campaigns.

Structural Dissection & Molecular Descriptors

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To accurately predict the physicochemical behavior of this compound, we must first deconstruct it into its constituent pharmacophores. The molecule ($C_{11}H_{16}ClN_3$, MW ~225.72 Da) consists of three distinct functional domains:

- The Core (Pyridazine): A

  -deficient heteroaromatic ring. The 1,2-diazine system acts as a hydrogen bond acceptor and lowers the pKa of the attached amine compared to an aniline or pyridine analog.

- The Reactive Handle (C6-Chlorine): A weak lipophilic contributor but a critical "warhead" for further diversification via Nucleophilic Aromatic Substitution (SNAr) or Palladium-catalyzed cross-coupling.

- The Lipophilic Tail (2-Methylcyclohexyl): A bulky, hydrophobic moiety that drives protein binding affinity through van der Waals interactions. Crucially, this group introduces stereocomplexity (cis/trans isomerism and enantiomers).

Table 1: Calculated Molecular Descriptors (In Silico)

Values derived using fragment-based QSAR consensus models.

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Descriptor	Predicted Value	Drug-Likeness Interpretation
Molecular Weight (MW)	225.72 g/mol	Ideal. Well below the 500 Da Lipinski limit; allows room for further functionalization.
cLogP (Lipophilicity)	3.1 ± 0.4	Optimal. Falls within the "Sweet Spot" (2–4) for oral bioavailability and potential CNS penetration.
TPSA (Topological Polar Surface Area)	~41.5 Å²	High Permeability. <90 Å² suggests high passive absorption and potential BBB permeability.
H-Bond Donors (HBD)	1 (NH)	Compliant. Low HBD count favors membrane permeability.
H-Bond Acceptors (HBA)	3 (2 Ring N, 1 Amine N)	Compliant.
Rotatable Bonds	2	Rigid. The cyclohexyl ring restricts flexibility, potentially reducing entropic penalty upon binding.
pKa (Base)	~4.8 – 5.2	Weak Base. Likely uncharged at physiological pH (7.4), facilitating passive diffusion.

Detailed Physicochemical Predictions

Lipophilicity & Solubility Profile

The addition of the 2-methylcyclohexyl group significantly alters the solubility profile compared to the parent 3-amino-6-chloropyridazine.

- Parent LogP: ~0.3 (Hydrophilic)
- Target LogP: ~3.1 (Lipophilic)

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Causality: The cyclohexyl ring adds approximately +2.5 log units, and the methyl group adds ~0.5 log units. While this increases membrane permeability, it drastically reduces aqueous solubility.

- Predicted Intrinsic Solubility (

  ): ~50–100 µM.

- Formulation Implication: The compound will likely require co-solvents (DMSO, PEG400) or pH adjustment (acidification to protonate the ring nitrogens) for high-concentration in vitro assays.

Ionization & pKa

Pyridazin-3-amines are weak bases. The lone pair on the exocyclic amine is delocalized into the electron-deficient pyridazine ring, making it non-basic. Protonation occurs on the ring nitrogen (N2 position).

- Prediction: At pH 7.4, the fraction ionized is negligible (<1%).

- Impact: This neutral state drives high passive permeability (Papp > 10 x 10^{-6} cm/s) in PAMPA or Caco-2 assays.

Stereochemical Considerations

The 2-methylcyclohexyl amine exists as cis and trans diastereomers, each having enantiomers.

- Trans-isomer: Generally thermodynamically more stable (diequatorial conformation).

- Cis-isomer: One substituent is axial, leading to higher steric strain and slightly different solvation energies (and thus potentially different LogP/Solubility values).

- Recommendation: Analytical data must specify diastereomeric ratio (dr).

Experimental Validation Protocols

To transition from "Predicted" to "Proven," the following self-validating workflows are recommended.

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Chromatographic Hydrophobicity Index (CHI) LogD

Instead of the traditional shake-flask method, use a high-throughput HPLC method.

- Column: C18 Reverse Phase.
- Mobile Phase: Ammonium Acetate (pH 7.4) / Acetonitrile gradient.
- Calibration: Run a set of standards with known LogD values.
- Calculation: Convert retention time (

) to CHI, then to LogD using the equation:

  .

pKa Determination via Potentiometric Titration

Due to the low solubility of the neutral form, use a co-solvent method (Sirius T3 or similar).

- Protocol: Titrate in 3 different ratios of Methanol/Water (e.g., 20%, 30%, 40% MeOH).
- Extrapolation: Plot pKa vs. % organic solvent and extrapolate to 0% co-solvent (Yasuda-Shedlovsky extrapolation).

Synthetic Pathway & Logic

The synthesis relies on the varying reactivity of the two chlorines in 3,6-dichloropyridazine. The C3 and C6 positions are equivalent until the first substitution occurs.

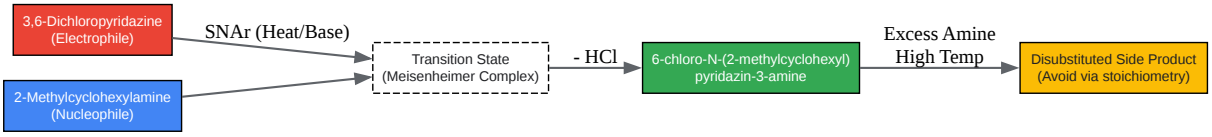

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Figure 1: Nucleophilic Aromatic Substitution (SNAr) pathway. Stoichiometry control (1:1) is critical to prevent disubstitution.

Predictive ADME/Tox Workflow

The following diagram illustrates the logical flow from structural properties to predicted biological outcomes.

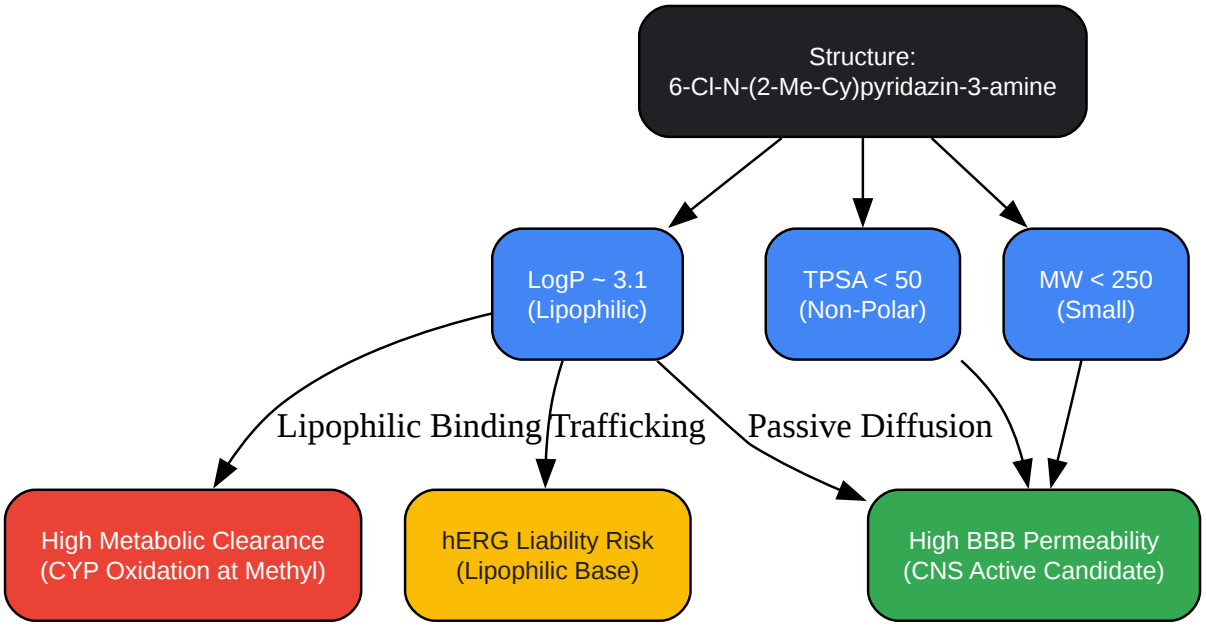

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Figure 2: Structure-Property-Relationship (SPR) map highlighting the link between lipophilicity and potential CNS exposure/Metabolic risks.

Critical ADME Alerts:

- Metabolic Stability: The methyl group on the cyclohexyl ring is a prime site for CYP450-mediated hydroxylation (

  C-H oxidation).

- Toxicity (hERG): While the pKa is low, the combination of a basic center and a lipophilic tail is a structural alert for hERG channel inhibition. Early in vitro patch-clamp testing is advised.

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References

- PubChem.Compound Summary: 3-Amino-6-chloropyridazine (Core Scaffold).[1] National Library of Medicine. Available at: [Link]
- Wermuth, C. G.The Practice of Medicinal Chemistry. 4th Edition, Academic Press, 2015. (Standard reference for bioisosteres and physicochemical predictions).
- Lipinski, C. A. "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings." Advanced Drug Delivery Reviews, 2001.
- ChemSrc.**6-chloro-N-(2-methylcyclohexyl)pyridazin-3-amine** (CAS 1036614-01-3). Available at: [Link]
- SwissADME.Free Web Tool for ADME and Pharmacokinetics Prediction. (Methodology used for consensus LogP and TPSA calculations). Available at: [Link]

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Sources

- 1. 6-Amino-3-chloropyridazine | C4H4ClN3 | CID 21643 - PubChem [pubchem.ncbi.nlm.nih.gov]
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